

Menthyl Anthranilate: A Technical Guide to its Solubility in Organic Solvents

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Compound of Interest

Compound Name: *Menthyl anthranilate*

Cat. No.: *B129310*

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Menthyl anthranilate, also known by its International Nomenclature of Cosmetic Ingredients (INCI) name Meradimate, is an organic compound widely utilized as a UVA-absorbing agent in sunscreen products. Its efficacy and formulation compatibility are significantly influenced by its solubility characteristics in various organic solvents. This technical guide provides a comprehensive overview of the available solubility data for **Menthyl anthranilate**, alongside detailed experimental protocols for its determination, to support research, formulation development, and quality control activities.

Physicochemical Properties of Menthyl Anthranilate

Property	Value	Source
Chemical Name	(5-methyl-2-propan-2-ylcyclohexyl) 2-aminobenzoate	[1]
CAS Number	134-09-8	[1][2][3]
Molecular Formula	C ₁₇ H ₂₅ NO ₂	[1][2]
Molecular Weight	275.39 g/mol	[2][3]
Appearance	Clear, colorless to yellowish, viscous liquid	[4]
Melting Point	62.5-63.5 °C	[2]
Boiling Point	177-179 °C at 3 mm Hg	[1][2]

Solubility of Menthyl Anthranilate

Quantitative solubility data for **Menthyl anthranilate** in a wide range of organic solvents is not extensively documented in publicly available literature. However, qualitative descriptions provide valuable insights into its solubility profile, reflecting its lipophilic nature.

Table 1: Qualitative Solubility of **Menthyl Anthranilate** in Various Solvents

Solvent	Solubility	Source(s)
Water	Insoluble	[4]
Ethanol	Soluble	[5]
Propylene Glycol	Soluble	[5]
Paraffin Oil	Insoluble	[5]
Cosmetic Oils	Readily miscible	[2]
Acetonitrile	Soluble (as a solution for analysis)	[1]

Experimental Protocols for Solubility Determination

The absence of comprehensive quantitative data necessitates a standardized experimental approach to determine the solubility of **Menthyl anthranilate** in specific organic solvents. The following protocol outlines a general "shake-flask" method, which is a reliable and widely recognized technique for establishing equilibrium solubility.

Objective: To determine the equilibrium solubility of **Menthyl anthranilate** in a selected organic solvent at a specified temperature.

Materials:

- **Menthyl anthranilate** (high purity)
- Selected organic solvent (analytical grade)
- Scintillation vials or flasks with screw caps
- Constant temperature shaker bath or incubator
- Analytical balance
- Syringe filters (e.g., 0.45 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes

Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **Menthyl anthranilate** to a series of vials each containing a known volume of the selected organic solvent. The presence of undissolved solid is crucial to ensure saturation.
 - Securely cap the vials to prevent solvent evaporation.

- Place the vials in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C).
- Agitate the samples for a sufficient period to reach equilibrium. A duration of 24 to 72 hours is typically recommended.[\[6\]](#)
- Sample Collection and Preparation:
 - After the equilibration period, allow the vials to stand undisturbed at the constant temperature for at least 2 hours to allow the excess solid to settle.
 - Carefully withdraw a sample from the clear supernatant using a syringe.
 - Immediately filter the sample through a syringe filter into a clean vial to remove any undissolved microcrystals.
- Analysis:
 - Accurately dilute the filtered sample with the same organic solvent to a concentration that falls within the linear range of the analytical method.
 - Quantify the concentration of **Menthyl anthranilate** in the diluted sample using a validated analytical method, such as HPLC-UV or UV-Vis spectrophotometry. A pre-established calibration curve is required for this quantification.
- Calculation of Solubility:
 - Calculate the solubility of **Menthyl anthranilate** in the solvent using the following formula:

$$\text{Solubility (g/L)} = (\text{Concentration of diluted sample (g/L)}) \times (\text{Dilution factor})$$

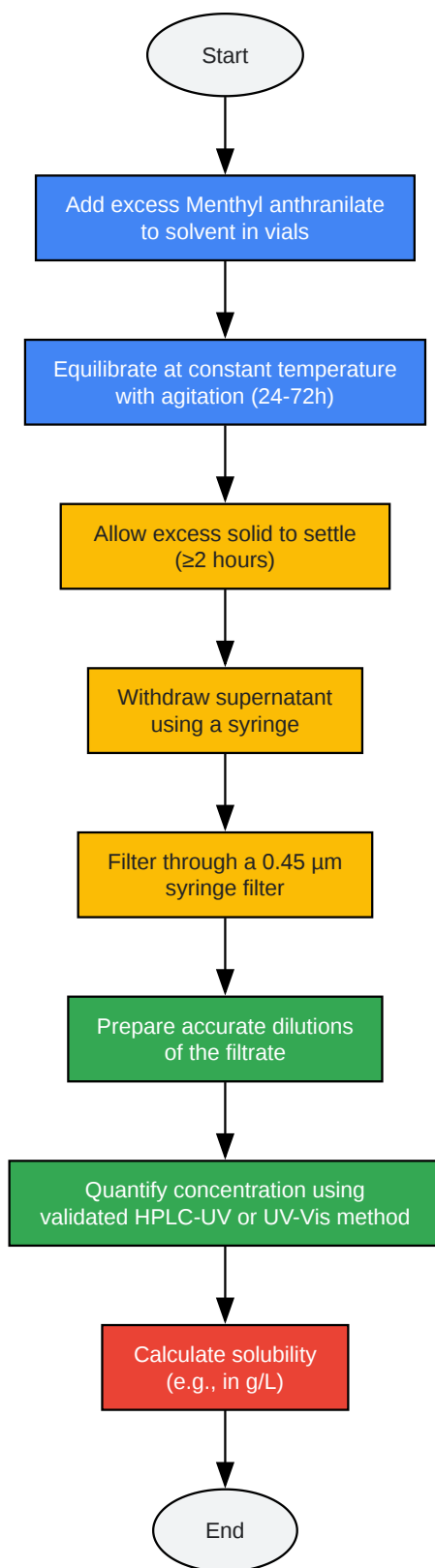
Considerations:

- Purity of Materials: The purity of both **Menthyl anthranilate** and the solvent can significantly impact the solubility results.
- Temperature Control: Maintaining a constant and accurate temperature throughout the experiment is critical as solubility is temperature-dependent.[\[6\]](#)

- **Equilibrium Time:** The time required to reach equilibrium may vary depending on the solvent and should be determined empirically if necessary.
- **Analytical Method Validation:** The analytical method used for quantification should be validated for accuracy, precision, linearity, and specificity.

Visualizing the Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **Menthyl anthranilate**.



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